

# Safety and Handling of 2-bromo-N-methylbenzenesulfonamide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2-bromo-N-methylbenzenesulfonamide
Cat. No.:	B1270548

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and key chemical properties of **2-bromo-N-methylbenzenesulfonamide**. Due to the limited availability of specific experimental data for this compound, this guide synthesizes information from closely related analogs and established chemical principles to provide a reliable framework for its safe use in a laboratory setting. This document is intended for an audience with a strong background in chemistry and laboratory safety practices.

## Compound Identification and Properties

**2-bromo-N-methylbenzenesulfonamide** is a halogenated aromatic sulfonamide. While specific, experimentally determined physical and chemical properties are not widely published, a summary of computed data provides valuable insights into its characteristics.

Table 1: Chemical Identifiers and Computed Physicochemical Properties

Identifier/Descriptor	Value	Source
IUPAC Name	2-bromo-N-methylbenzenesulfonamide	PubChem
CAS Number	98192-14-4	PubChem
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO <sub>2</sub> S	PubChem
Molecular Weight	250.11 g/mol	PubChem
Canonical SMILES	CNS(=O)(=O)C1=CC=CC=C1Br	PubChem
InChI Key	HSCKMNXETNFFAJ-UHFFFAOYSA-N	PubChem
Topological Polar Surface Area	54.6 Å <sup>2</sup>	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	248.9459 g/mol	PubChem

Note: The properties listed above are computationally derived and should be used as estimates.

## Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **2-bromo-N-methylbenzenesulfonamide** is not readily available. Therefore, the hazard identification and safety precautions outlined below are based on the known profiles of structurally similar compounds, such as N-methylbenzenesulfonamide, 3-bromo-N-methylbenzenesulfonamide, and other brominated benzenesulfonamide derivatives.

### Potential Hazards:

- Skin Irritation: Similar compounds are known to cause skin irritation.[\[1\]](#)

- Serious Eye Irritation: May cause serious eye irritation.
- Acute Toxicity (Oral): Some related compounds are classified as acutely toxic if swallowed.  
[\[2\]](#)[\[3\]](#)
- Respiratory Tract Irritation: May cause respiratory irritation.

#### Recommended Safety Precautions:

- Engineering Controls: Handle this compound in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

#### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[1\]](#)
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[\[1\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **2-bromo-N-methylbenzenesulfonamide** and to ensure the safety of laboratory personnel.

- Handling:

- Avoid creating dust.
- Use non-sparking tools.
- Keep away from heat, sparks, and open flames.

- Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Experimental Protocols

The following protocols are generalized procedures based on standard methods for the synthesis of sulfonamides and should be adapted and optimized as necessary.

### Synthesis of 2-bromo-N-methylbenzenesulfonamide

The synthesis of **2-bromo-N-methylbenzenesulfonamide** can be achieved via the reaction of 2-bromobenzenesulfonyl chloride with methylamine.[\[4\]](#)

Materials:

- 2-bromobenzenesulfonyl chloride
- Methylamine (e.g., 40% in water or as a solution in ethanol)
- Ethanol

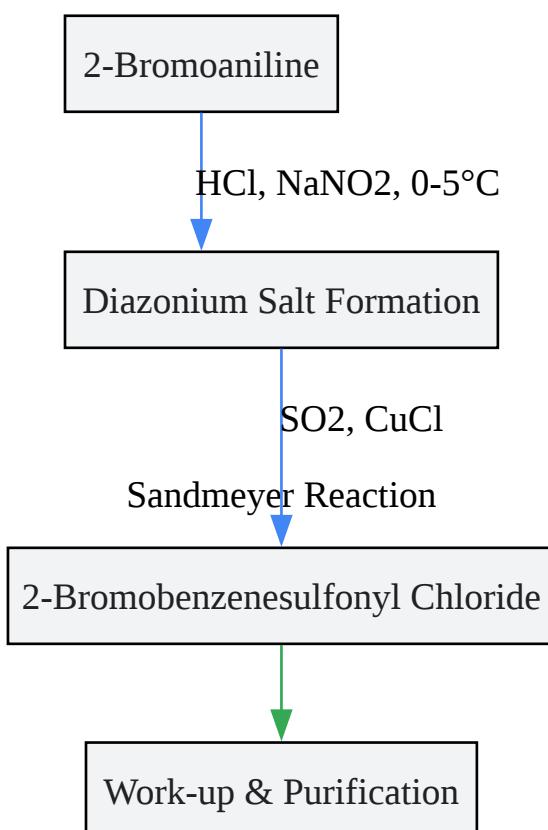
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Standard work-up and purification equipment

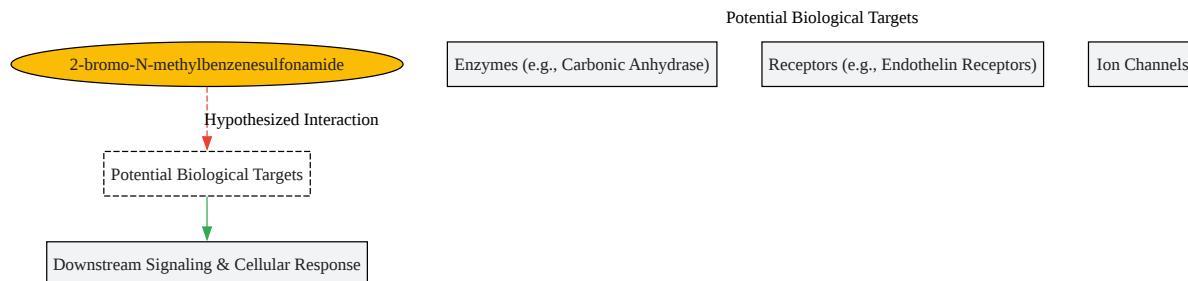
**Procedure:**

- In a round-bottom flask, dissolve 2-bromobenzenesulfonyl chloride (1 equivalent) in ethanol.
- To this solution, add methylamine (at least 2 equivalents).
- Heat the reaction mixture to reflux and maintain for several hours (e.g., 2 hours, reaction progress can be monitored by TLC).[4]
- After the reaction is complete, cool the mixture to room temperature.
- The solvent can be removed under reduced pressure.
- The residue can be taken up in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with water and brine.
- The organic layer is then dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.



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## References

- 1. [fishersci.com](http://fishersci.com) [fishersci.com]
- 2. 5-Bromo-2-methylbenzenesulfonamide | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 3. 5-Bromo-2-methylbenzenesulfonamide | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. 2-Bromo-N-methylbenzenesulphonamide synthesis - chemicalbook [[chemicalbook.com](http://chemicalbook.com)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)